

Personal protective equipment for handling 2-Chloro-6-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-6-hydroxybenzaldehyde

Cat. No.: B095410

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Essential Safety and Handling Guide for 2-Chloro-6-hydroxybenzaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-6-hydroxybenzaldehyde**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Profile and Hazards

Property	Data
CAS Number	18362-30-6
Molecular Formula	C ₇ H ₅ ClO ₂
Molecular Weight	156.57 g/mol
Appearance	Solid
Melting Point	51-55 °C
Storage Temperature	2-8°C
Signal Word	Danger
Hazard Statements	Harmful if swallowed. Causes serious eye damage.

Source: Sigma-Aldrich

Operational Plan: Safe Handling and Personal Protective Equipment

Proper handling and the use of appropriate Personal Protective Equipment (PPE) are paramount to minimize exposure risks.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (European Standard EN 166).[3][4]
Hand Protection	Wear protective gloves (e.g., nitrile rubber).
Skin and Body	Wear protective clothing, such as a lab coat, to prevent skin contact.[3]
Respiratory	If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator.

Handling Procedures:

- Wash hands thoroughly after handling.[1][5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3][5]
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][5][6]

Emergency Response and First Aid

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[3][5][7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[3][5][7] Seek medical attention if irritation persists.
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5][7]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

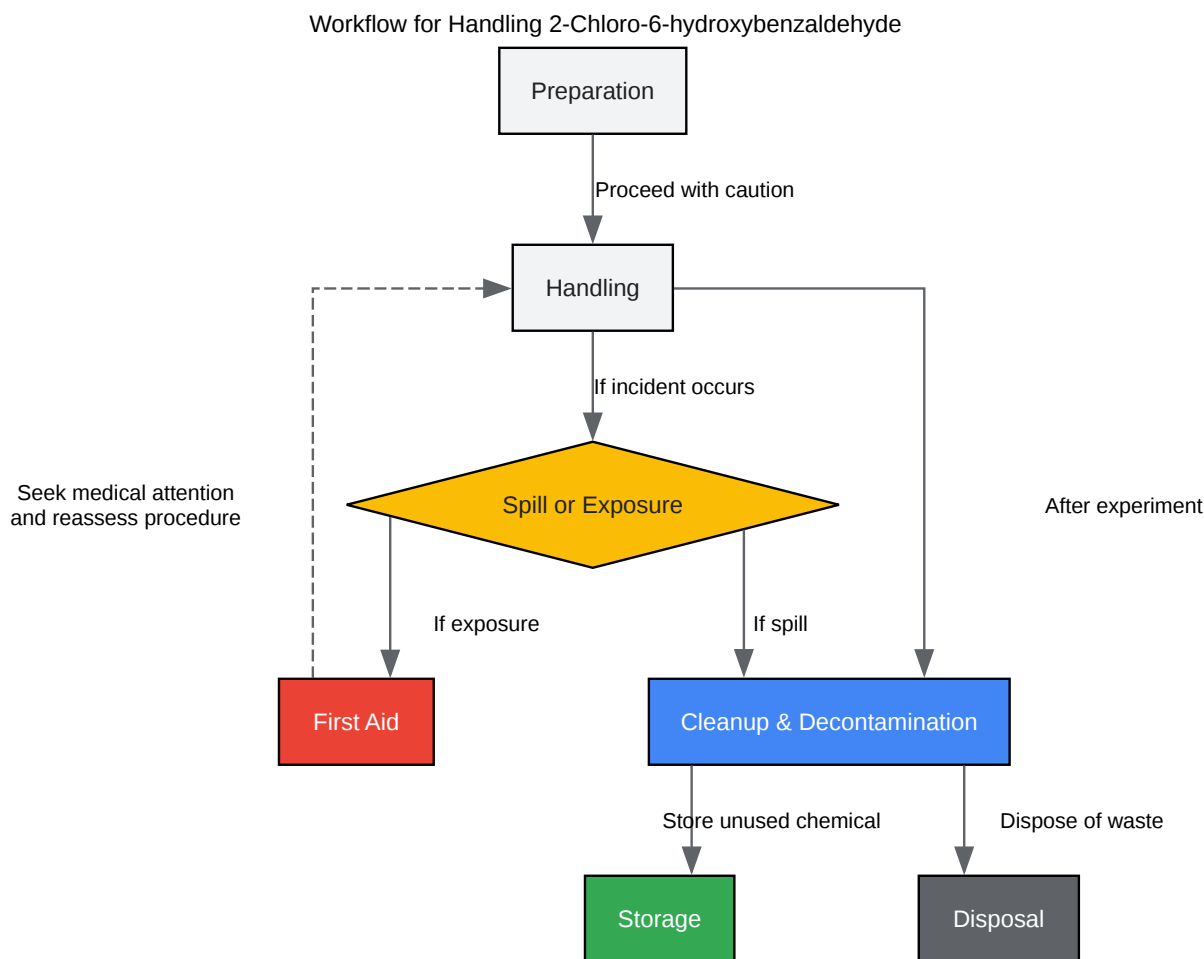
- Collect waste material in a suitable, labeled, and closed container.
- Do not mix with other waste.

Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.[3][5][6]
- Follow all local, regional, and national regulations for hazardous waste disposal.

- Handle uncleaned containers as you would the product itself.[8]

Workflow for Handling 2-Chloro-6-hydroxybenzaldehyde



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Caption: A logical workflow for the safe handling of **2-Chloro-6-hydroxybenzaldehyde**.

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